

Introduction: Navigating the Nuances of a Novel Research Compound

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Compound of Interest

Compound Name: *3-Bromo-1H-pyrazolo[3,4-b]pyridin-5-amine*

Cat. No.: B591994

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3-Bromo-1H-pyrazolo[3,4-b]pyridin-5-amine (CAS No. 1186608-71-8) is a heterocyclic amine of significant interest within the realms of medicinal chemistry and drug discovery.^[1] Its unique molecular architecture, featuring a brominated pyrazolopyridine core, makes it a valuable building block in the synthesis of novel bioactive molecules. As with any research chemical of this nature, a thorough understanding of its potential hazards and the implementation of rigorous safety protocols are not merely procedural formalities but are fundamental to ensuring the well-being of laboratory personnel and the integrity of experimental outcomes. This guide provides a comprehensive overview of the safety and handling considerations for **3-Bromo-1H-pyrazolo[3,4-b]pyridin-5-amine**, drawing upon data from structurally similar compounds to establish a robust framework for its safe utilization in a research and development setting.

Hazard Identification and Classification: An Evidence-Based Approach

While a specific Safety Data Sheet (SDS) for **3-Bromo-1H-pyrazolo[3,4-b]pyridin-5-amine** is not readily available, a reliable hazard profile can be constructed by examining the documented classifications of structurally analogous compounds. The consistent hazard profile across these related molecules strongly suggests that **3-Bromo-1H-pyrazolo[3,4-b]pyridin-5-amine** should be handled as a substance with the potential for acute oral toxicity, skin irritation, and serious eye irritation.

Table 1: GHS Hazard Classifications of Structurally Related Compounds

Compound Name	GHS Pictogram	Signal Word	Hazard Statement(s)
3-Bromo-1H-pyrazolo[3,4-d]pyrimidin-4-amine	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed.
3-bromo-4-chloro-1H-pyrazolo[3,4-d]pyrimidine	Not specified	Warning	H302, H312, H315, H319, H332, H335: Harmful if swallowed, Harmful in contact with skin, Causes skin irritation, Causes serious eye irritation, Harmful if inhaled, May cause respiratory irritation.
1H-Pyrazolo[3,4-b]pyridine	GHS07 (Exclamation Mark)	Warning	H302, H312, H315, H319, H332: Harmful if swallowed, Harmful in contact with skin, Causes skin irritation, Causes serious eye irritation, Harmful if inhaled.[2]

The causality behind these classifications lies in the chemical nature of the molecule. The presence of the amine group and the heterocyclic rings can lead to interactions with biological macromolecules, while the bromine atom can enhance reactivity.

Chemical and Physical Properties: A Comparative Analysis

Understanding the physical characteristics of a compound is crucial for its safe handling and storage. Below is a summary of the known properties of **3-Bromo-1H-pyrazolo[3,4-b]pyridin-5-amine**, supplemented with data from a closely related analogue to provide a more complete picture.

Table 2: Chemical and Physical Properties

Property	3-Bromo-1H-pyrazolo[3,4-b]pyridin-5-amine	3-Bromo-1H-pyrazolo[3,4-d]pyrimidin-4-amine (Analogue)
CAS Number	1186608-71-8[3]	83255-86-1[4]
Molecular Formula	C6H5BrN4[3]	C5H4BrN5[4]
Molecular Weight	213.03 g/mol [3]	214.023 g/mol [4]
Appearance	Not specified (likely a solid)	White to light yellow crystalline powder[4]
Melting Point	Data not available	350°C[4][5]
Boiling Point	Data not available	480.6 ± 40.0 °C at 760 mmHg[4]
Storage Temperature	2-8°C (Refrigerator)[1]	Cool, ventilated environment[4]

Core Directive: A Self-Validating System for Safe Handling

The following protocols are designed to create a self-validating system of safety, where each step is a checkpoint to ensure the minimization of exposure risk.

Engineering Controls: The First Line of Defense

The primary method for controlling exposure to hazardous solids is to handle them in a well-ventilated area, preferably within a certified chemical fume hood. This is a non-negotiable requirement when working with **3-Bromo-1H-pyrazolo[3,4-b]pyridin-5-amine**. The fume hood will prevent the inhalation of any fine dust particles and contain any potential spills.

Personal Protective Equipment (PPE): The Essential Barrier

A comprehensive PPE regimen is mandatory. The selection of appropriate PPE is a critical experimental choice, directly influencing operator safety.

- **Eye and Face Protection:** Tightly fitting safety goggles or a full-face shield are essential to prevent eye contact with the compound.[6]
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile) must be worn at all times. Gloves should be inspected for any signs of degradation before use and disposed of properly after handling the compound. A lab coat or chemical-resistant apron should also be worn.
- **Respiratory Protection:** In situations where the generation of dust is unavoidable and engineering controls are insufficient, a NIOSH-approved respirator with a particulate filter is required.[6]



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Caption: Personal Protective Equipment (PPE) and Handling Workflow.

Hygiene Practices: Preventing Cross-Contamination

After handling **3-Bromo-1H-pyrazolo[3,4-b]pyridin-5-amine**, it is imperative to wash hands thoroughly with soap and water. Contaminated clothing should be removed immediately and laundered before reuse. Do not eat, drink, or smoke in the laboratory.

Step-by-Step Methodologies for Safe Use Weighing and Transferring the Solid

- Ensure the chemical fume hood is operational and the sash is at the appropriate height.
- Place a weigh boat on a tared analytical balance inside the fume hood.
- Carefully open the container of **3-Bromo-1H-pyrazolo[3,4-b]pyridin-5-amine**.
- Using a clean spatula, transfer the desired amount of the solid to the weigh boat. Avoid generating dust.
- Securely close the container of the compound.
- Carefully transfer the weighed solid to the reaction vessel.
- Clean the spatula and the work surface within the fume hood.

Storage Protocol

- Store **3-Bromo-1H-pyrazolo[3,4-b]pyridin-5-amine** in its original, tightly sealed container.
- Place the container in a designated refrigerator at 2-8°C.[1]
- Ensure the storage area is well-ventilated and away from incompatible materials.

Emergency Procedures: A Validated Response System

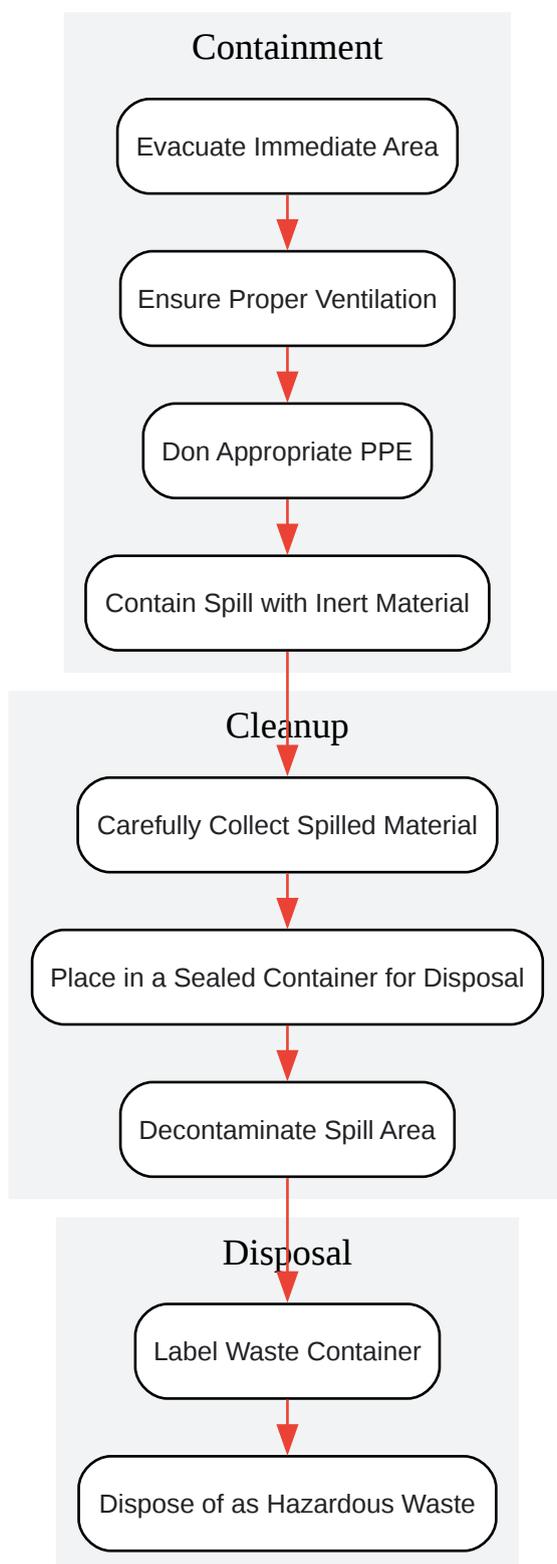
First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Skin Contact: In case of skin contact, immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- Eye Contact: If the compound enters the eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.

- Ingestion: If swallowed, wash out the mouth with water provided the person is conscious. Do not induce vomiting. Call a physician or poison control center immediately.

Accidental Release Measures

In the event of a spill, a calm and methodical response is crucial.



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Caption: Accidental Spill Response Workflow.

Stability, Reactivity, and Disposal

While specific reactivity data for **3-Bromo-1H-pyrazolo[3,4-b]pyridin-5-amine** is not available, it is prudent to assume it may be incompatible with strong oxidizing agents. The compound should be protected from moisture.

All waste materials, including the compound itself, any contaminated materials from a spill cleanup, and empty containers, must be disposed of as hazardous waste. Follow all local, state, and federal regulations for hazardous waste disposal.

Conclusion: A Commitment to Safety and Scientific Integrity

The responsible use of **3-Bromo-1H-pyrazolo[3,4-b]pyridin-5-amine** in a research setting is paramount. By adhering to the principles of hazard assessment, implementing robust engineering and administrative controls, and utilizing appropriate personal protective equipment, researchers can confidently and safely explore the potential of this valuable chemical intermediate. This guide serves as a foundational document to be integrated into a comprehensive laboratory safety program.

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